

A Comparative Guide to the Flame Retardant Mechanism of Antiblaze 100 in Polyurethane

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Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B10775394

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This guide provides a comprehensive analysis of the flame retardant mechanism of **Antiblaze 100** in polyurethane (PU) foams. Through a detailed comparison with alternative flame retardants, supported by experimental data, this document serves as a valuable resource for researchers, scientists, and professionals in materials science and product development.

Flame Retardant Performance: A Comparative Analysis

The efficacy of a flame retardant is benchmarked through standardized tests that quantify its ability to inhibit or slow down combustion. Key performance indicators include the Limiting Oxygen Index (LOI), UL-94 vertical burning test, and cone calorimetry. Below is a comparative summary of **Antiblaze 100** and common alternative flame retardants in polyurethane foam.

Table 1: Comparative Flame Retardant Performance in Polyurethane Foam

Flame Retardant	Loading (wt%)	Limiting Oxygen Index (LOI) (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Reference
Antiblaze 100	~15-20% (37 parts)	Data Not Available	Failed 12-second test	439	[1]
Ammonium Polyphosphate (APP)	15	Not Specified	V-0	290.61	
Expandable Graphite (EG)	8	30.0	V-0	Not Specified	[2]
Expandable Graphite (EG)	10	31.8	V-0	Not Specified	[2]
Unmodified PU Foam	0	~18-20	No Rating	~500-600+	

Note: The performance of flame retardants can vary depending on the specific polyurethane foam formulation and test conditions.

Unveiling the Flame Retardant Mechanism of Antiblaze 100

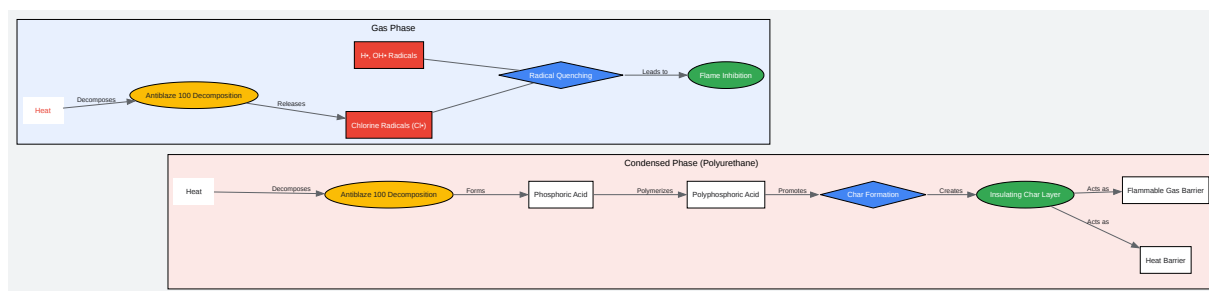
Antiblaze 100, chemically identified as P,P'-[2,2-bis(chloromethyl)-1,3-propanediyl] Phosphoric Acid P,P,P',P'-tetrakis(2-chloroethyl) Ester, is a chlorinated phosphate ester. Its flame retardant action in polyurethane is a dual-pronged approach, operating in both the gas and condensed (solid) phases of combustion.

Gas Phase Action: Upon heating, the chlorinated phosphate ester decomposes and releases halogen (chlorine) radicals. These radicals are highly reactive and interfere with the chain

reactions of combustion in the gas phase. They scavenge the highly reactive $\text{H}\cdot$ and $\text{OH}\cdot$ radicals, which are essential for sustaining the flame, thereby quenching the fire.

Condensed Phase Action: The phosphorus component of **Antiblaze 100** plays a crucial role in the solid phase. During combustion, it decomposes to form phosphoric acid, which then polymerizes to polyphosphoric acid. This acts as a dehydrating agent, promoting the formation of a stable, insulating char layer on the surface of the polyurethane. This char layer acts as a physical barrier, limiting the heat transfer to the underlying polymer and restricting the release of flammable volatile gases into the flame zone.

The synergistic action of both chlorine and phosphorus provides an effective flame retardant system.



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Caption: Flame retardant mechanism of **Antiblaze 100** in polyurethane.

Alternative Flame Retardants: A Comparative Overview

Several alternatives to halogenated flame retardants like **Antiblaze 100** are commercially available and widely studied. Two prominent examples are Ammonium Polyphosphate (APP) and Expandable Graphite (EG).

- **Ammonium Polyphosphate (APP):** APP is an inorganic salt of polyphosphoric acid and ammonia. It is a non-halogenated flame retardant that primarily acts in the condensed phase. Upon heating, APP decomposes to produce phosphoric acid and ammonia. The phosphoric acid promotes the formation of a protective carbonaceous char layer, similar to the action of the phosphorus component in **Antiblaze 100**. The ammonia gas released can dilute the flammable gases in the gas phase.
- **Expandable Graphite (EG):** EG is a form of intercalated graphite. When heated, the intercalated molecules decompose, generating gases that force the graphite layers apart, causing a significant expansion in volume. This expanded graphite forms a thick, insulating, and non-combustible "worm-like" layer on the polymer surface. This layer effectively shields the underlying polyurethane from the heat source and prevents the release of flammable volatiles. EG is highly effective at low loadings and also helps in reducing smoke emission.

Experimental Protocols

The following are summaries of the standard test methods used to evaluate the flame retardancy of polyurethane foams.

Limiting Oxygen Index (LOI) - ASTM D2863

The Limiting Oxygen Index test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

- **Apparatus:** A heat-resistant glass chimney containing a sample holder. Gas control meters for oxygen and nitrogen.

- **Sample Preparation:** A vertically oriented specimen of specific dimensions is placed in the glass chimney.
- **Procedure:** A mixture of oxygen and nitrogen is introduced into the bottom of the chimney. The top edge of the specimen is ignited with a pilot flame. The oxygen concentration is then systematically varied until the minimum concentration that supports continuous flaming for a specified time or burning of a specified length of the specimen is determined.
- **Interpretation:** A higher LOI value indicates better flame retardancy, as a higher concentration of oxygen is required for combustion.

UL-94 Vertical Burn Test

The UL-94 test is a widely used standard to determine the flammability of plastic materials.

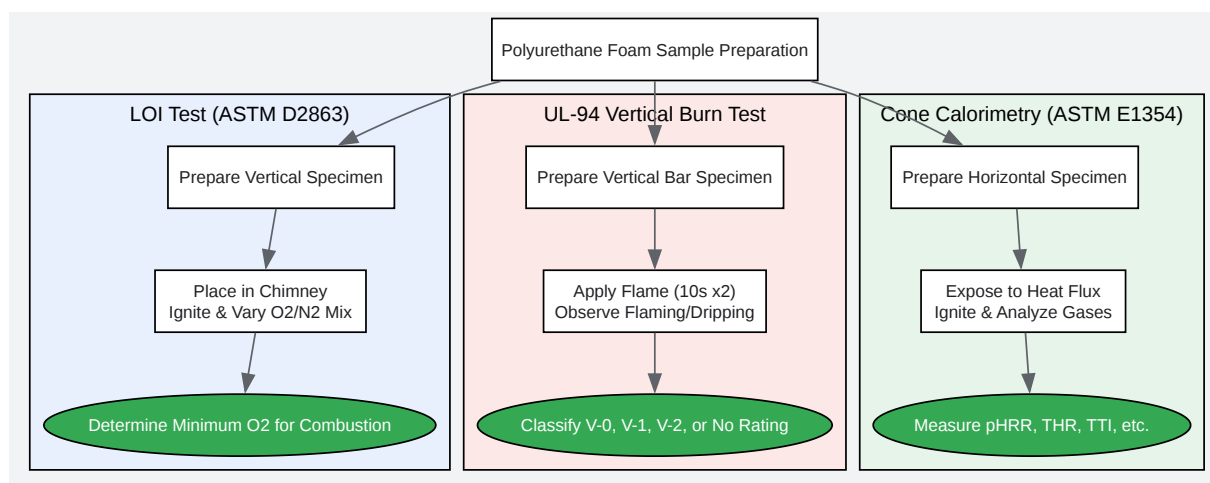
- **Apparatus:** A test chamber, a Bunsen burner with a specified flame, a sample holder, and a timer.
- **Sample Preparation:** A rectangular bar specimen of the material is clamped vertically. A piece of cotton is placed below the specimen.
- **Procedure:** A controlled flame is applied to the bottom of the specimen for 10 seconds and then removed. The duration of flaming is recorded. The flame is immediately reapplied for another 10 seconds and removed. The duration of flaming and glowing is recorded.
- **Classification:** Materials are classified as V-0, V-1, or V-2 based on the flaming and glowing times, and whether flaming drips ignite the cotton below. V-0 is the highest rating, indicating the most flame-retardant material.

Cone Calorimetry - ASTM E1354

The cone calorimeter is one of the most effective bench-scale instruments for studying the fire behavior of materials. It measures various parameters such as the heat release rate (HRR), time to ignition (TTI), mass loss rate (MLR), and smoke production.

- **Apparatus:** A conical radiant heater, a load cell to measure mass loss, an ignition source (spark igniter), and a gas analysis system.

- **Sample Preparation:** A square specimen of the material is wrapped in aluminum foil, leaving the top surface exposed, and placed in a horizontal orientation below the conical heater.
- **Procedure:** The specimen is exposed to a constant heat flux from the conical heater. The time to ignition is recorded. Upon ignition, the combustion products are collected by a hood and analyzed to determine the heat release rate and other parameters. The mass of the specimen is continuously monitored.
- **Key Parameters:**
 - **Peak Heat Release Rate (pHRR):** The maximum heat release rate during combustion, a key indicator of the fire hazard.
 - **Total Heat Release (THR):** The total amount of heat generated during the entire combustion process.
 - **Time to Ignition (TTI):** The time it takes for the material to ignite under a specific heat flux.



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